

safety and handling of 1-(Methylthio)-3-nitrobenzene

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Compound of Interest

Compound Name: 1-(Methylthio)-3-nitrobenzene

Cat. No.: B1295076

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An In-depth Technical Guide on the Safety and Handling of **1-(Methylthio)-3-nitrobenzene**

Introduction

1-(Methylthio)-3-nitrobenzene, also known as 3-nitrothioanisole, is an aromatic nitro-compound with the molecular formula $C_7H_7NO_2S$.^[1] It is utilized in laboratory settings for the synthesis of various chemical compounds.^[2] Due to the presence of the nitrobenzene moiety, this compound is presumed to share toxicological characteristics with nitrobenzene, a well-documented hazardous substance. This guide provides a comprehensive overview of the safety protocols, handling procedures, and toxicological information pertinent to **1-(Methylthio)-3-nitrobenzene**, primarily leveraging data from its structural analog, nitrobenzene, to ensure a high degree of safety for researchers, scientists, and drug development professionals.

Hazard Identification and Classification

While specific hazard classification for **1-(Methylthio)-3-nitrobenzene** is not readily available, the data for nitrobenzene serves as a critical reference. Nitrobenzene is classified as a highly toxic substance.^{[2][3][4]}

- Signal Word: Danger^{[4][5]}
- Pictograms: GHS06 (Toxic), GHS08 (Health Hazard)^[5]

- Hazard Statements:
 - Toxic if swallowed, in contact with skin, or if inhaled.[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Suspected of causing cancer.[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - May damage fertility or the unborn child.[\[2\]](#)[\[4\]](#)
 - Causes damage to organs (specifically blood) through prolonged or repeated exposure.[\[2\]](#)[\[4\]](#)
 - Harmful to aquatic life with long-lasting effects.[\[2\]](#)[\[4\]](#)
 - Combustible liquid.[\[2\]](#)

Data Presentation: Physicochemical and Toxicological Properties

Quantitative data is summarized in the tables below for ease of reference.

Table 1: Physicochemical Properties of **1-(Methylthio)-3-nitrobenzene** and Related Compounds

Property	Value	Source
1-(Methylthio)-3-nitrobenzene		
Molecular Formula	C7H7NO2S	[1]
Molecular Weight	169.2 g/mol	[1]
Melting Point	14°C	[1]
Boiling Point	92°C at 1 mmHg	[1]
Density	1.27 g/cm ³	[1]
Nitrobenzene (Reference)		
Molecular Weight	123.11 g/mol	[6]
Melting Point	5.7°C	[6]
Boiling Point	210.8°C	[6]
Flash Point	88°C (Closed Cup)	[6]
Auto-ignition Temperature	482°C	
Vapor Density	4.25 (Air = 1)	
Water Solubility	2.1 g/L at 25°C	[6]

Table 2: Toxicological Profile of Nitrobenzene (as a surrogate for **1-(Methylthio)-3-nitrobenzene**)

Parameter	Value	Species	Route	Source
Acute Oral LD50	590 mg/kg	Mouse	Oral	
Acute Oral LD50	600 mg/kg	Rat	Oral	[7]
Primary Health Effects	Methemoglobine mia, cyanosis, headache, weakness, dizziness, nausea, vomiting, respiratory depression, coma.	Human	All	[8][9]
Target Organs	Blood, liver, kidneys, lungs, central nervous system.	Human/Animal	All	[9]
Carcinogenicity	Group 2B: Possibly carcinogenic to humans.	N/A	N/A	[9]
Reproductive Toxicity	May damage fertility.	Animal	All	[2][4]

Experimental Protocols: Safe Handling in a Laboratory Setting

The following protocol is a general guideline for handling **1-(Methylthio)-3-nitrobenzene** in a research environment.

Objective: To provide a standardized procedure for the safe handling, use, and disposal of **1-(Methylthio)-3-nitrobenzene** to minimize exposure risk.

Materials:

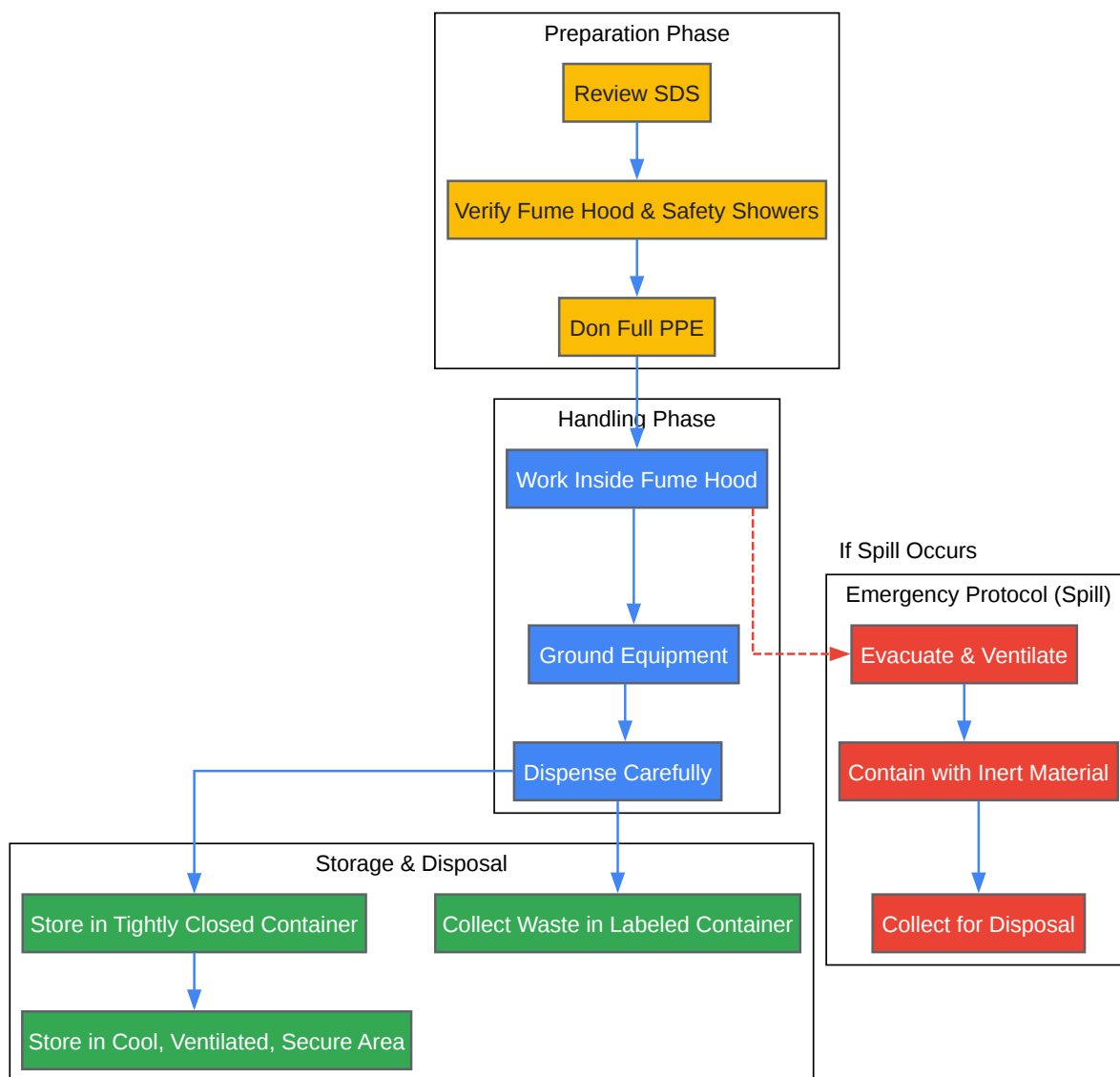
- **1-(Methylthio)-3-nitrobenzene**
- Appropriate solvents
- Chemical-resistant gloves (e.g., Viton, butyl rubber)
- Splash goggles and face shield
- Lab coat
- Vapor respirator (approved/certified)
- Chemical fume hood
- Spill kit for toxic liquids
- Labeled, sealed waste containers

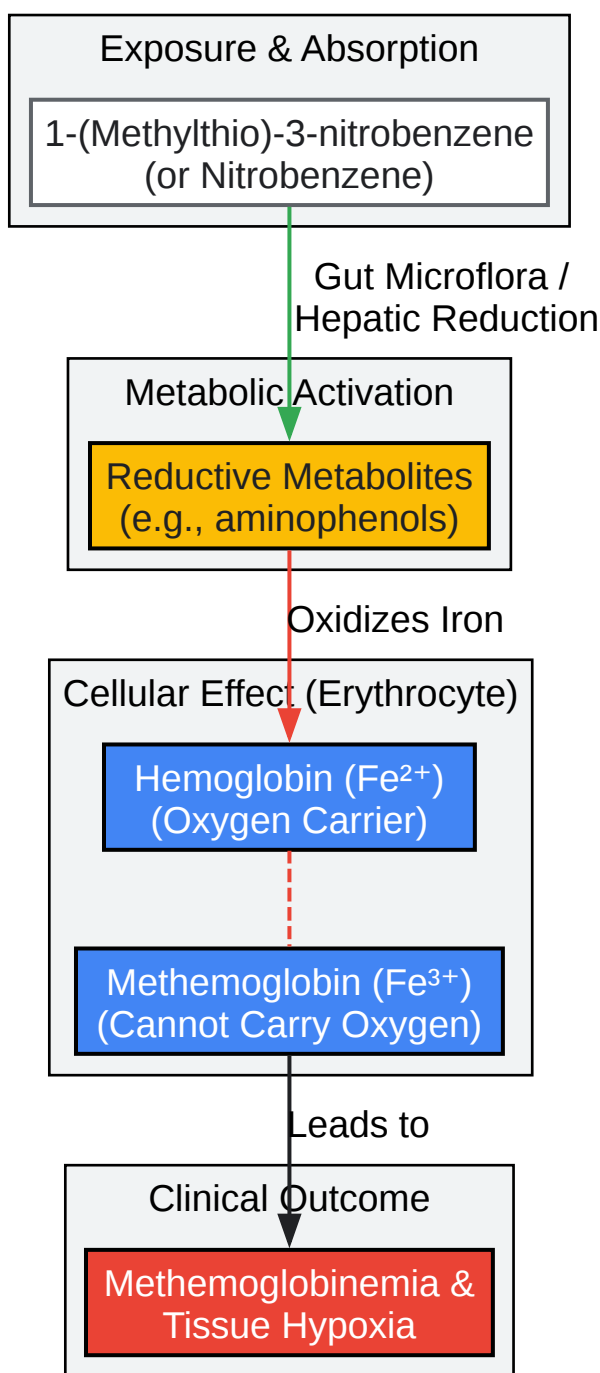
Procedure:

- Preparation and Precaution:
 - Before handling, review the Safety Data Sheet (SDS) for nitrobenzene as a reference.[\[2\]](#)
[\[4\]](#)[\[5\]](#)[\[10\]](#)
 - Ensure a chemical fume hood is operational and certified. All handling of the compound must occur within the fume hood.[\[2\]](#)
 - Verify that an eyewash station and safety shower are directly accessible and unobstructed.[\[11\]](#)
 - Don all required Personal Protective Equipment (PPE) before entering the handling area.
[\[11\]](#)
- Handling the Compound:

- Ground all equipment containing the material to prevent static discharge, as it is a combustible liquid.[12]
- Avoid all contact with skin, eyes, and clothing.[5] Do not inhale vapors or mists.[2][3]
- Use only non-sparking tools when opening or handling containers.[13]
- Dispense the liquid carefully to avoid splashing and aerosol generation.[2]
- Storage:
 - Store the compound in a tightly closed, properly labeled container.[2][3]
 - Keep in a cool, dry, and well-ventilated area away from heat, open flames, and sources of ignition.[2][12]
 - Store locked up or in an area accessible only to qualified and authorized personnel.[2][3]
 - Store away from strong oxidizing agents, strong acids, and strong bases.[3][13]
- Waste Disposal:
 - Dispose of waste material and containers in a designated hazardous waste collection point, in accordance with local, regional, and national regulations.[3]
 - Do not allow the product to enter drains or surface water.[2][5]
- Emergency Response (Spill):
 - Evacuate non-essential personnel from the area.[4]
 - Remove all sources of ignition.[4][14]
 - Ventilate the area.
 - Wearing full PPE, contain the spill using an inert absorbent material (e.g., sand, diatomaceous earth).[5]
 - Collect the absorbed material into a suitable, closed container for disposal.[5][15]

Mandatory Visualization Experimental Workflow Diagram





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- To cite this document: BenchChem. [safety and handling of 1-(Methylthio)-3-nitrobenzene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1295076#safety-and-handling-of-1-methylthio-3-nitrobenzene]

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